

Technical Guide: Solubility Profile of 4-Aminocinnamic Acid Hydrochloride

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Compound of Interest

Compound Name: *4-Aminocinnamic acid hydrochloride*
Cat. No.: *B8783508*

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Executive Summary

4-Aminocinnamic acid hydrochloride (CAS: 54057-95-3) exhibits a distinct solubility inversion compared to its free acid form. While the free acid (zwitterionic/neutral) is sparingly soluble in water and soluble in organic solvents, the hydrochloride salt is significantly more soluble in water and demonstrates reduced solubility in pure ethanol.

- Dominant Solvent: Water (High dielectric constant facilitates ionic dissociation).
- Secondary Solvent: Ethanol (Moderate solubility; often used as a co-solvent or antisolvent).
- Key Application: Recrystallization is optimally performed using a Water:Ethanol gradient, exploiting the steep temperature-dependent solubility curve in aqueous media.

Chemical Fundamentals & Dissolution

Thermodynamics

Structural Determinants

The solubility difference stems from the lattice energy of the ionic salt versus the solvation energy provided by the solvent.

- Compound: **4-Aminocinnamic acid hydrochloride**[\[1\]](#)[\[2\]](#)
- Formula:
- Molecular Weight: 199.63 g/mol [\[1\]](#)[\[2\]](#)
- Ionic Character: The protonation of the amino group () creates a polar ionic head, while the cinnamic backbone () remains lipophilic.

Solvent Interaction Mechanism

Feature	Water ()	Ethanol ()
Dielectric Constant ()	~78 (High)	~24 (Moderate)
Interaction Type	Strong Ion-Dipole interactions stabilize the dissociated and ions.	Weaker dipole interactions; lower capacity to shield ions, leading to tighter ion pairing and lower solubility.
Thermodynamic Driver	Enthalpically favorable solvation of ions overcomes lattice energy.	Entropically less favorable due to structured solvent cage requirements around the hydrophobic phenyl ring.

Comparative Solubility Data (Analogous Trends)

While specific gravimetric data for this specific salt is rare in open literature, the behavior follows the Aniline Hydrochloride model (a close structural analog).

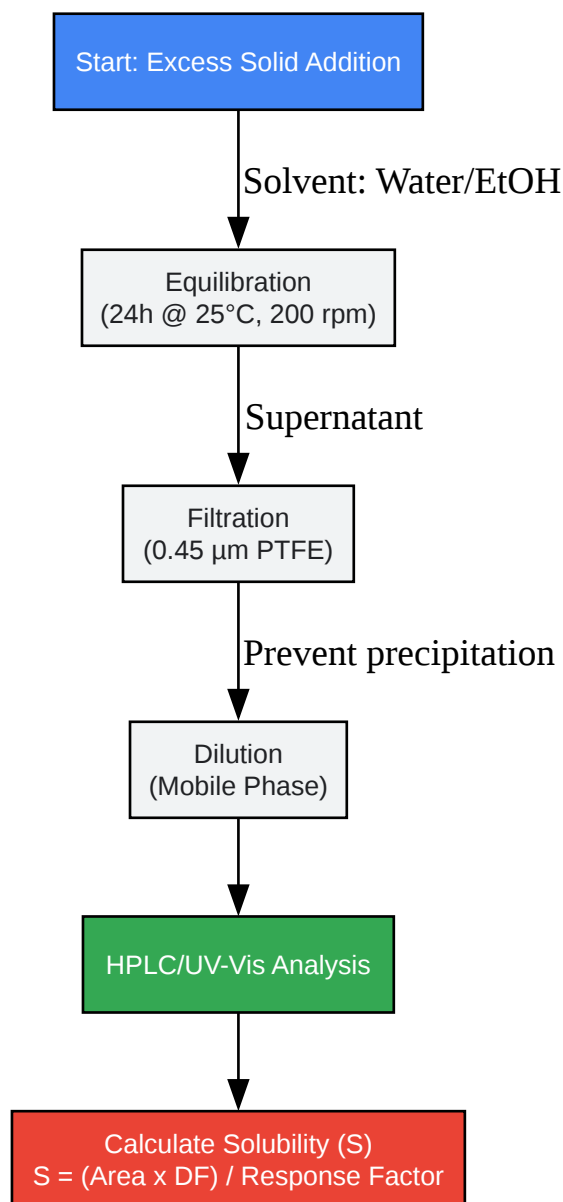
- Water: High solubility (mg/mL estimated at 25°C). Solubility increases exponentially with temperature.
- Ethanol: Moderate solubility. In similar aryl-amine salts, solubility in ethanol is typically 30-50% lower than in water.
- Mixtures: Solubility often exhibits a non-linear decrease as ethanol fraction increases, making 90:10 Water:Ethanol ideal for solubilization and 10:90 Water:Ethanol ideal for precipitation.

Experimental Protocol: Solubility Determination

For critical drug development workflows, rely on empirical determination rather than literature estimates. Use this self-validating protocol.

Workflow Visualization

The following diagram outlines the "Saturation Shake-Flask" method with HPLC quantification.



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Caption: Standardized workflow for determining thermodynamic solubility of ionic organic salts.

Detailed Methodology

- Preparation: Add excess **4-Aminocinnamic acid hydrochloride** (~100 mg) to 2 mL of solvent (Water or Ethanol) in a borosilicate glass vial.
- Equilibration: Agitate at $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ for 24 hours. Critical: Check for residual solid.[3] If fully dissolved, add more solid until saturation is visible.

- pH Check (Water only): Measure the pH of the supernatant. The HCl salt will create an acidic environment (pH ~2-3). Do not buffer, as this alters the "intrinsic solubility" of the salt.
- Sampling: Filter 0.5 mL of supernatant through a pre-heated 0.45 µm PTFE syringe filter.
- Quantification: Dilute the filtrate 1:100 with mobile phase (e.g., Water/Acetonitrile) and analyze via HPLC (C18 column, UV detection at 280 nm).

Application: Purification via Recrystallization

The differential solubility between water (high) and ethanol (moderate/low) is the basis for purification.

The "Solvent-Antisolvent" Technique

- Dissolution: Dissolve crude **4-Aminocinnamic acid hydrochloride** in the minimum volume of hot water (approx. 80°C).
- Filtration: Perform hot filtration to remove insoluble mechanical impurities.[3]
- Crystallization:
 - Method A (Cooling): Slowly cool to 4°C. The salt will crystallize out.
 - Method B (Antisolvent): While stirring the hot aqueous solution, slowly add hot Ethanol. Continue adding until the solution becomes slightly turbid.
- Isolation: Cool to room temperature, then 4°C. Filter the white/off-white crystals and wash with cold ethanol (to remove mother liquor without re-dissolving the salt).

References

- PubChem.**4-Aminocinnamic acid hydrochloride** (Compound Summary).[2] National Library of Medicine. Available at: [\[Link\]](#)
- Li, D., et al. (2011). Experimental Measurement and Modeling of Aniline Hydrochloride Solubility in Water, Methanol, Ethanol, Propan-1-ol, and Their Mixed Systems.[4][5][6]

Journal of Chemical & Engineering Data. (Demonstrates solubility trend: Water > Ethanol for aniline salts). Available at: [\[Link\]](#)

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Sources

- [1. 4-Aminocinnamic acid hydrochloride | CAS 54057-95-3 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. 4-Aminocinnamic acid hydrochloride | C9H10CINO2 | CID 6504402 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Home Page \[chem.ualberta.ca\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Aniline hydrochloride \(CAS 142-04-1\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
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